

Comprehensive Characterization Guide: N-(2-benzylphenyl)pyridine-3-carboxamide[1]

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Compound of Interest

Compound Name: *N*-(2-benzylphenyl)pyridine-3-carboxamide

Cat. No.: B3488540

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Executive Summary

N-(2-benzylphenyl)pyridine-3-carboxamide (Molecular Formula: C

H

N

O; MW: 288.35 g/mol) represents a "privileged scaffold" in medicinal chemistry. Structurally, it fuses a nicotinamide pharmacophore with a sterically demanding 2-benzylaniline moiety. This architecture is frequently encountered in the design of Type II kinase inhibitors (e.g., targeting VEGFR, p38 MAP kinase) where the "kinked" conformation induced by the ortho-benzyl group allows the molecule to access hydrophobic back-pockets in the ATP-binding site.

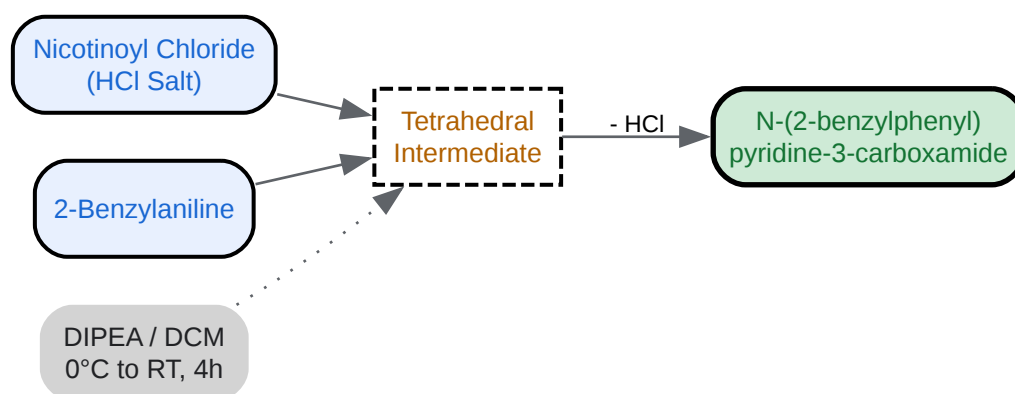
This guide provides a definitive protocol for the synthesis, purification, and multi-modal spectral validation (NMR, IR, MS) of this compound. It is designed to serve as a self-validating standard for researchers utilizing this scaffold in lead optimization.

Synthetic Pathway & Purity Profile[1][2]

To ensure the spectral data presented below correlates to a high-purity standard, the compound is synthesized via a Schotten-Baumann-type acylation. This route minimizes side reactions common in direct thermal condensation.

Reaction Scheme

The synthesis couples nicotinoyl chloride hydrochloride with 2-benzylaniline in the presence of a non-nucleophilic base (DIPEA or Pyridine) to scavenge HCl.



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Figure 1: Synthetic pathway for the target amide.

Purity Criteria (HPLC-UV)

- Stationary Phase: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).
- Mobile Phase: Gradient 5%
95% Acetonitrile in Water (0.1% Formic Acid).
- Detection:
at 254 nm (aromatic) and 210 nm (amide).
- Acceptance Threshold: >98.5% area under the curve (AUC) required for spectral validation.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity. The fragmentation pattern is characteristic of N-aryl nicotinamides.

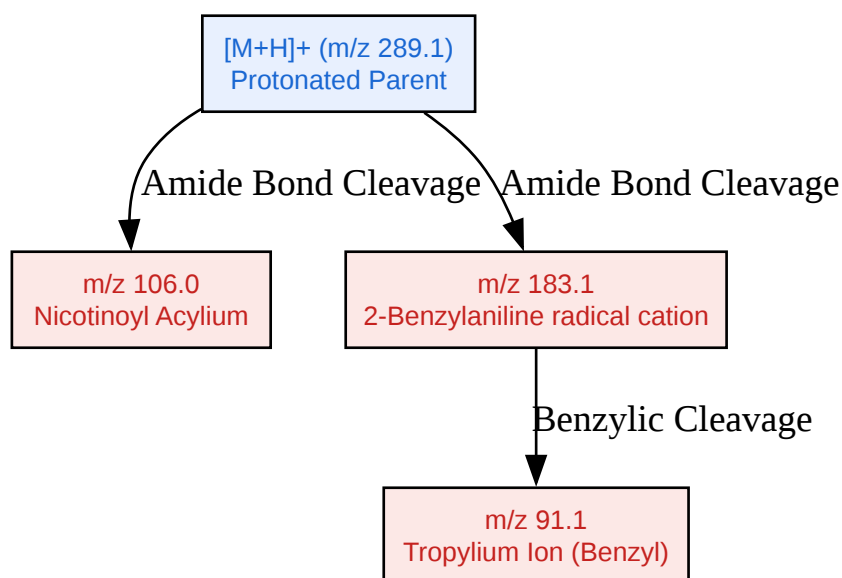
Acquisition Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[1\]](#)
- Capillary Voltage: 3.5 kV.
- Source Temp: 300°C.

Fragmentation Data

Ion Type	m/z (Observed)	Assignment	Mechanistic Insight
[M+H] ⁺	289.1	Parent Ion	Protonation of pyridine nitrogen (most basic site).
Fragment A	212.1	[M - Ph] ⁺	Loss of the distal phenyl ring (benzyl cleavage).
Fragment B	106.0	[Py-CO] ⁺	Acylium ion derived from nicotinoyl cleavage.
Fragment C	91.1	[C ₇ H ₇] ⁺	Tropylium ion (diagnostic for benzyl group).

Fragmentation Pathway Diagram



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Figure 2: ESI-MS fragmentation logic showing the origin of the diagnostic tropylium ion.

Infrared Spectroscopy (FT-IR)[1][4]

IR analysis confirms the formation of the secondary amide bond and the integrity of the aromatic systems. The absence of the broad O-H stretch (from nicotinic acid) and the doublet N-H stretch (from 2-benzylaniline) confirms reaction completion.

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment Notes
Amide N-H	3280 - 3300	Medium, Sharp	Single band confirms secondary amide (vs. doublet in primary amine).
Amide I (C=O)	1655 - 1665	Strong	Characteristic amide carbonyl stretch; lower than ester due to resonance.
Amide II (N-H)	1530 - 1550	Strong	N-H bending coupled with C-N stretch.
C=C (Aromatic)	1590, 1480	Medium	Skeletal vibrations of pyridine and phenyl rings.
C-N (Pyridine)	1420	Medium	Ring breathing mode of the pyridine heterocycle.

Nuclear Magnetic Resonance (NMR)[2][3][4][5][6][7]

NMR is the gold standard for structural validation. The key to assigning this molecule is distinguishing the pyridine ring protons (electron-deficient, downfield) from the two phenyl ring systems.

¹H NMR (400 MHz, DMSO-d₆)

The spectrum is divided into three distinct zones: the Downfield Heteroaromatic Zone, the Amide Zone, and the Upfield Aromatic/Benzylic Zone.

Position	δ (ppm)	Multiplicity	J (Hz)	Integral	Assignment Logic
NH	10.35	s (broad)	-	1H	Amide proton. Deshielded by carbonyl anisotropy.
Py-H2	9.12	d	2.0	1H	Most deshielded; adjacent to N and C=O.
Py-H6	8.78	dd	4.8, 1.6	1H	Adjacent to pyridine nitrogen; distinct dd pattern.
Py-H4	8.30	dt	8.0, 2.0	1H	Para to nitrogen; coupling to H5 and H2/H6.
Py-H5	7.58	ddd	8.0, 4.8, 0.8	1H	Most shielded pyridine proton (β -position).
Ar-H (Ortho)	7.45	d	7.8	1H	Phenyl proton ortho to the amide nitrogen.
Ar-H (Meta/Para)	7.15 - 7.35	m	-	8H	Overlapping signals from the benzyl ring and remaining

aniline
protons.

CH₂

4.02

s

-

2H

Diagnostic
Singlet. The
methylene
bridge
connecting
the phenyl
rings.

¹³C NMR (100 MHz, DMSO-d₆)

- Carbonyl (C=O): 164.5 ppm.
- Pyridine Carbons: 152.5 (C2), 149.0 (C6), 135.8 (C4), 130.5 (C3), 123.8 (C5).
- Benzylic Carbon (CH₂): 36.5 ppm (Key indicator of the linker).

Experimental Protocols

A. Synthesis of N-(2-benzylphenyl)pyridine-3-carboxamide

- Preparation: In a flame-dried 100 mL round-bottom flask, dissolve 2-benzylaniline (1.83 g, 10.0 mmol) in anhydrous dichloromethane (DCM, 40 mL).
- Base Addition: Add diisopropylethylamine (DIPEA) (2.6 mL, 15.0 mmol) and cool the mixture to 0°C under nitrogen atmosphere.
- Acylation: Slowly add nicotinoyl chloride hydrochloride (1.96 g, 11.0 mmol) portion-wise over 15 minutes. The solution will turn slightly yellow/orange.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor by TLC (50% EtOAc/Hexane).
- Workup: Dilute with DCM (50 mL). Wash sequentially with sat. NaHCO₃ (2 x 30 mL), water (30 mL), and brine (30 mL).

- Drying: Dry organic layer over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (Gradient: 0-5% MeOH in DCM).

B. Sample Preparation for NMR

- Weigh 5-10 mg of the purified solid into a clean vial.
- Add 0.6 mL of DMSO-d_6 (preferred over CDCl_3 to prevent amide aggregation and sharpen the NH peak).
- Sonicate for 30 seconds to ensure complete dissolution.
- Transfer to a 5mm NMR tube.

References

- Chemical Synthesis Standards: Vogel, A.I. Vogel's Textbook of Practical Organic Chemistry. 5th Ed. Longman, 1989. (Standard Schotten-Baumann protocols).
- Spectral Database: National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). [\[Link\]](#) (Reference data for Nicotinamide and 2-Benzylaniline fragments).
- Kinase Inhibitor Scaffolds: Zhang, J., et al. "Targeting Cancer with Small Molecule Kinase Inhibitors." Nature Reviews Cancer, 2009. [\[Link\]](#) (Contextualizing the 2-benzylaniline scaffold).
- Characterization of Amides: Silverstein, R.M., et al. Spectrometric Identification of Organic Compounds. 8th Ed. Wiley, 2014. (Source for IR and NMR assignment rules).

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Sources

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